

The Reactive Versatility of 1-Hexen-5-yne: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1-Hexen-5-yne

Cat. No.: B080130

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The bifunctional nature of **1-hexen-5-yne**, possessing both a terminal alkene and a terminal alkyne, renders it a valuable and versatile building block in organic synthesis. Its unique structure allows for a diverse array of chemical transformations, providing access to a wide range of carbocyclic and heterocyclic scaffolds of significant interest in medicinal chemistry and materials science. This in-depth technical guide provides a comprehensive review of the core reactions of **1-hexen-5-yne** and its derivatives, with a focus on cycloisomerization, enyne metathesis, and addition reactions. This guide summarizes quantitative data in structured tables, provides detailed experimental protocols for key transformations, and visualizes reaction pathways using Graphviz diagrams.

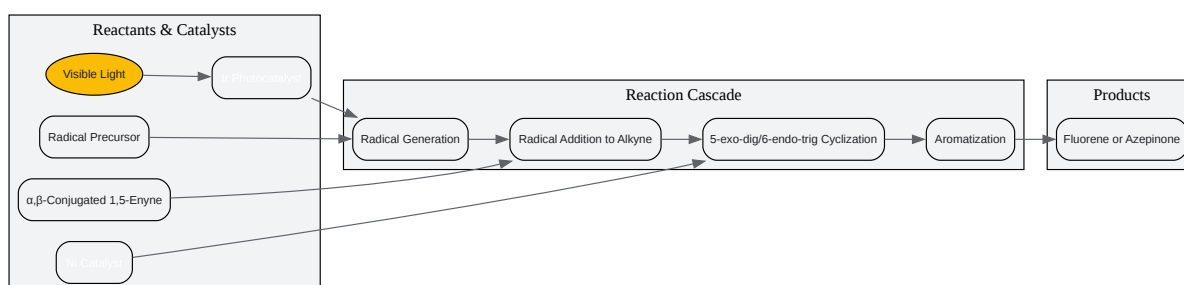
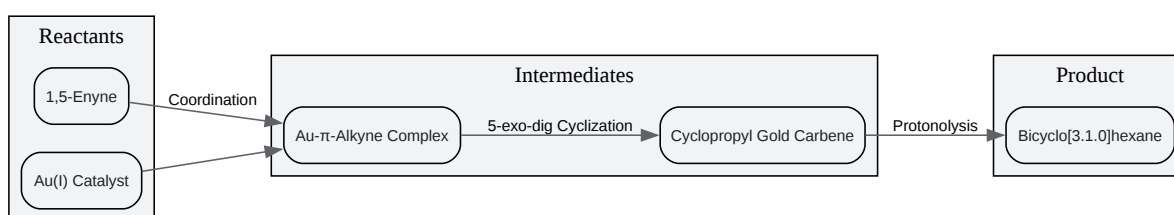
Cycloisomerization and Cyclization Reactions

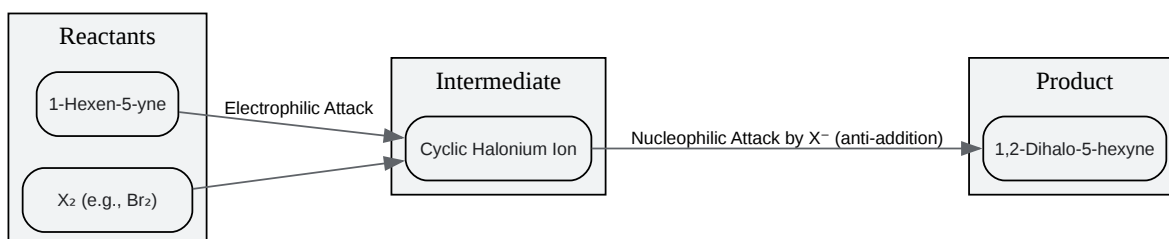
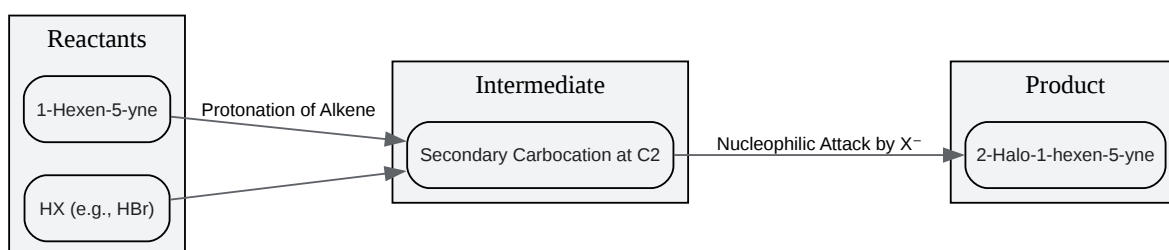
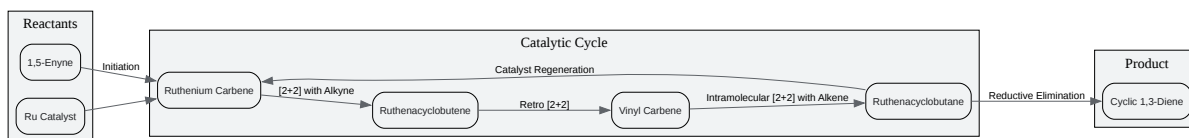
The intramolecular reactions of 1,5-enynes like **1-hexen-5-yne** are among the most powerful methods for the construction of cyclic systems. These transformations can be initiated by heat, light, or, most commonly, transition metal catalysts, leading to a variety of fascinating molecular architectures.

Metal-Catalyzed Cycloisomerizations

Transition metals, particularly gold, platinum, and ruthenium, have been extensively used to catalyze the cycloisomerization of 1,5-enynes. These reactions typically proceed through the activation of the alkyne moiety, followed by an intramolecular attack of the alkene.

Gold-Catalyzed Cycloisomerization: Gold(I) catalysts are particularly effective in promoting the cycloisomerization of 1,5-enynes to form bicyclo[3.1.0]hexane derivatives. The reaction is thought to proceed through an initial coordination of the gold catalyst to the alkyne, followed by a 5-exo-dig cyclization to form a cyclopropyl gold carbene intermediate. This intermediate can then undergo various transformations, including protonolysis to yield the bicyclo[3.1.0]hexane product. The stereochemistry of the starting alkene is often transferred to the cyclopropane ring of the product.





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